

Application Notes and Protocols: Grignard Reaction of 1-Phenylcyclobutanecarbaldehyde

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Compound of Interest

Compound Name: 1-phenylcyclobutanecarbaldehyde

Cat. No.: B075188

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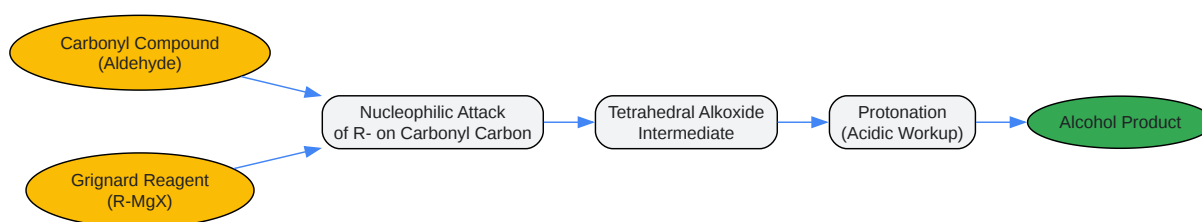
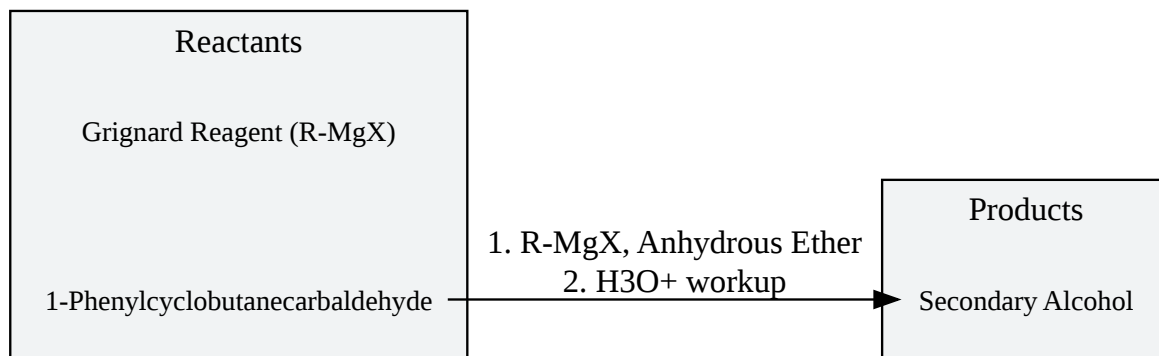
This document provides detailed application notes and protocols for the Grignard reaction involving **1-phenylcyclobutanecarbaldehyde**. This reaction is a valuable tool for carbon-carbon bond formation, leading to the synthesis of chiral secondary alcohols which are important intermediates in medicinal chemistry and materials science.

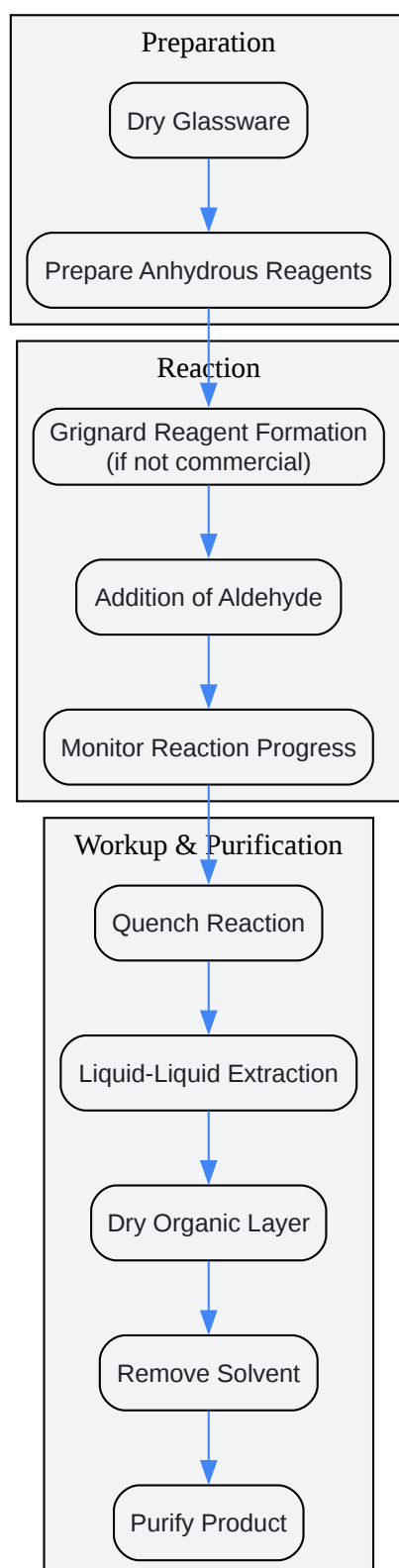
Introduction

The Grignard reaction is a fundamental organometallic reaction in which an organomagnesium halide (Grignard reagent) adds to a carbonyl group of an aldehyde or ketone.^{[1][2]} This reaction is a versatile method for forming carbon-carbon bonds and synthesizing a wide range of alcohols.^{[3][4]} The reaction of **1-phenylcyclobutanecarbaldehyde** with a Grignard reagent, such as phenylmagnesium bromide or methylmagnesium bromide, results in the formation of a new stereocenter, yielding a secondary alcohol. The stereochemical outcome of this reaction can be influenced by the steric hindrance of the bulky 1-phenylcyclobutyl group.

Reaction Scheme

The general reaction of **1-phenylcyclobutanecarbaldehyde** with a Grignard reagent (R-MgX) is depicted below. The reaction proceeds via nucleophilic addition of the carbanionic part of the Grignard reagent to the electrophilic carbonyl carbon of the aldehyde. Subsequent acidic workup protonates the resulting alkoxide to yield the final alcohol product.





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